

# cost-performance analysis of TmPyPB in commercial applications

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## Compound of Interest

Compound Name: TmPyPB

Cat. No.: B1422272

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## An Objective Cost-Performance Analysis of **TmPyPB** for Commercial Applications

For researchers and drug development professionals, the selection of appropriate chemical tools is paramount. Meso-tetra(N-methyl-4-pyridyl)porphine, commonly known as **TmPyPB** or TMPyP4, is a versatile cationic porphyrin widely investigated for its dual utility as a G-quadruplex (G4) stabilizing ligand and a photosensitizer for photodynamic therapy (PDT). This guide provides an objective cost-performance analysis of **TmPyPB**, comparing it with key alternatives in its primary applications, supported by experimental data and detailed protocols.

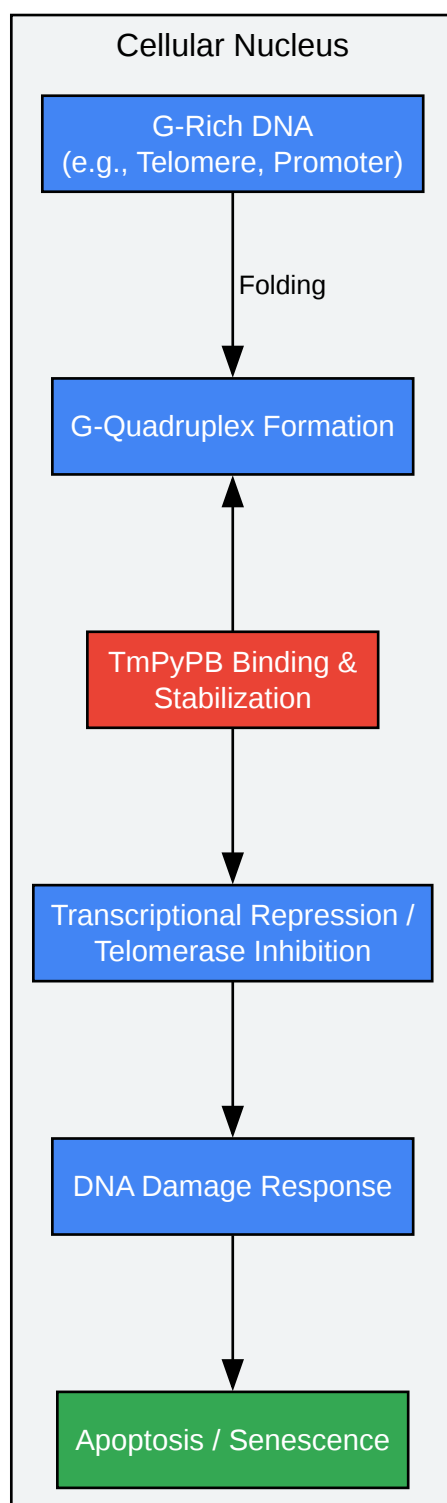
## Cost-Performance Overview

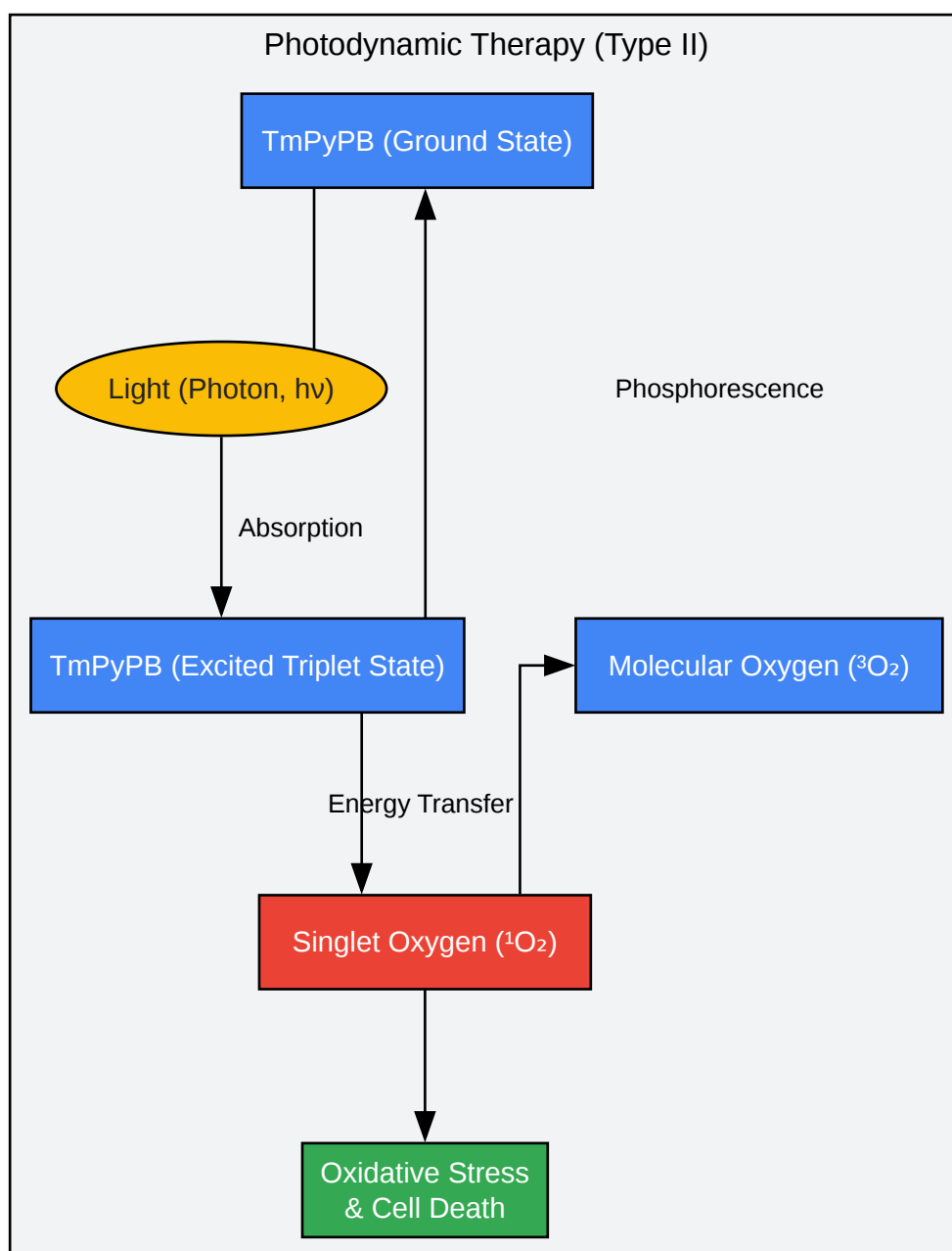
**TmPyPB** is a potent biological agent but its utility must be weighed against its cost and scientific drawbacks, such as low selectivity for G4 DNA. The following sections provide a detailed breakdown of its performance metrics and a cost comparison with viable alternatives.

## Performance as a G-Quadruplex (G4) Ligand

G-quadruplexes are non-canonical DNA structures found in telomeres and oncogene promoters. Their stabilization by small molecules like **TmPyPB** is a promising anti-cancer strategy, as it can inhibit telomerase activity and downregulate oncogene expression.

The mechanism involves the ligand binding to and stabilizing the G4 structure, which acts as a steric block to transcriptional machinery or telomerase, ultimately leading to cell cycle arrest and apoptosis.





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